Application Note: Quantitative Analysis of 1-Tetradecylpyridinium Bromide in Environmental Samples

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Compound of Interest

Compound Name:	*1-Tetradecylpyridinium bromide*
CAS No.:	*1155-74-4*
Cat. No.:	*B075465*

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Abstract

This document provides a comprehensive guide for the quantitative analysis of **1-tetradecylpyridinium bromide** (TPB), a cationic surfactant, in complex environmental matrices such as water and soil. Given its widespread use and potential ecological impact, robust and sensitive analytical methods are imperative for monitoring its presence. This guide details a complete workflow, from sample collection and preparation using Solid-Phase Extraction (SPE) to final quantification by High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS). The protocols are designed to ensure scientific rigor, offering field-proven insights into methodological choices and self-validating systems for trustworthy data generation.

Introduction: The Need for Environmental Monitoring of TPB

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1-Tetradecylpyridinium bromide (TPB), also known as myristylpyridinium bromide, belongs to the class of quaternary ammonium compounds (QACs), which are widely used as cationic surfactants in various industrial and commercial products, including disinfectants, biocides, and fabric softeners.[1] Its amphiphilic structure, consisting of a hydrophilic pyridinium head group and a long hydrophobic alkyl chain, imparts its surface-active properties.[2][3]

The extensive application of TPB leads to its inevitable release into the environment through wastewater streams.[4] As a QAC, TPB can exhibit toxicity towards aquatic organisms, and its persistence and potential for bioaccumulation are of growing concern.[5][6] Therefore, the development of sensitive and selective analytical methods for the accurate quantification of TPB in environmental compartments is crucial for assessing its environmental fate, performing ecological risk assessments, and ensuring regulatory compliance.[7]

The analysis of TPB in environmental samples presents significant challenges. These include the low concentrations typically encountered (ng/L to µg/kg range), the structural diversity of co-existing surfactants, and the complexity of environmental matrices like soil and wastewater, which can cause significant matrix effects.[8][9] This guide presents a validated methodology utilizing Solid-Phase Extraction (SPE) for sample clean-up and concentration, followed by the highly selective and sensitive technique of LC-MS/MS for quantification.

Physicochemical Properties of 1-Tetradecylpyridinium Bromide

Understanding the chemical and physical properties of TPB is fundamental to designing an effective analytical method, particularly for the extraction and chromatographic separation steps.

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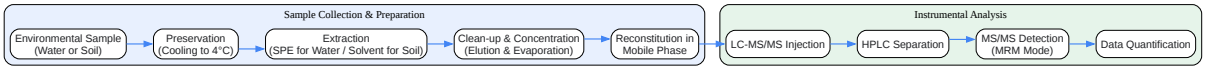
Property	Value	Source
Chemical Formula	$C_{19}H_{34}BrN$	[10]
Molecular Weight	356.4 g/mol	[11]
CAS Number	1155-74-4	[12]
Appearance	White solid	[2]
Melting Point	65-67 °C	[12]
Structure	Cationic Surfactant (Quaternary Ammonium Compound)	[1]
Solubility	Soluble in water	[2]
LogP (Octanol-Water Partition Coeff.)	2.67920 (Predicted)	[10]

Overall Analytical Workflow

The accurate quantification of TPB from environmental samples requires a multi-step approach. The workflow is designed to isolate the target analyte from complex matrices, remove interfering substances, and achieve a concentration suitable for instrumental detection.



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Caption: High-level workflow for TPB analysis.

Sample Collection, Preservation, and Preparation

The integrity of the analytical result begins with proper sample handling. The cationic nature of TPB means it can readily adsorb to negatively charged surfaces, such as glass.

4.1. Sample Collection

- Water Samples: Collect samples in polypropylene or amber glass bottles that have been pre-rinsed with methanol and ultrapure water. Avoid using soap-based detergents for cleaning. To minimize adsorption, bottles can be pre-silanized.
- Soil/Sediment Samples: Collect samples using stainless steel scoops or core samplers and store them in wide-mouth polypropylene containers or amber glass jars.

4.2. Preservation and Storage

- Immediately after collection, cool all samples to ≤ 4°C.
- Analyze samples as soon as possible. If storage is necessary, hold water samples for no longer than 7 days and soil samples for no longer than 14 days at 4°C in the dark.

4.3. Protocol for Water Sample Preparation (Solid-Phase Extraction)

Solid-Phase Extraction (SPE) is the cornerstone of preparing aqueous samples. It serves to concentrate the analyte and remove water-soluble interferences. For cationic compounds like TPB, a polymeric reversed-phase or a mixed-mode cation-exchange sorbent is ideal.[13][14]

Protocol: SPE for Water Samples

- Cartridge Selection: Use a polymeric SPE cartridge (e.g., Strata-X, 200 mg/6 mL). This type of sorbent provides robust retention for a wide range of compounds, including QACs.
- Conditioning: Condition the cartridge by passing 5 mL of methanol followed by 5 mL of ultrapure water. Do not allow the sorbent to go dry.
- Sample Loading: Pass 100-500 mL of the water sample (pH adjusted to ~7) through the cartridge at a flow rate of 5-10 mL/min. The volume depends on the expected concentration.
- Washing: Wash the cartridge with 5 mL of 5% methanol in water to remove hydrophilic interferences.

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- Drying: Dry the cartridge under a gentle stream of nitrogen or by vacuum for 10-15 minutes to remove residual water.
- Elution: Elute the TPB from the cartridge using 5-10 mL of acidic methanol (e.g., 1% formic acid in methanol). The acid is crucial to ensure the TPB remains in its protonated, cationic form and to disrupt ionic interactions with any residual negative sites on the sorbent.
- Concentration & Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in a known volume (e.g., 1 mL) of the initial mobile phase (e.g., 50:50 water:acetonitrile with 0.1% formic acid). Vortex and transfer to an autosampler vial.

4.4. Protocol for Soil/Sediment Sample Preparation

Extraction from solid matrices requires a solvent system that can effectively desorb TPB from soil particles.

Protocol: Solvent Extraction for Soil/Sediment

- Sample Homogenization: Air-dry the soil sample and sieve it to <2 mm to ensure homogeneity.
- Extraction: Weigh 5-10 g of the homogenized sample into a centrifuge tube. Add 20 mL of an appropriate extraction solvent, such as acidic methanol or acetonitrile.
- Sonication: Sonicate the sample in an ultrasonic bath for 15-30 minutes. This uses acoustic energy to disrupt the sample matrix and enhance solvent penetration.
- Centrifugation: Centrifuge the sample at 4000 rpm for 10 minutes to pellet the solid material.
- Supernatant Collection: Carefully decant the supernatant into a clean tube.
- Repeat: Repeat the extraction (steps 2-5) two more times, combining the supernatants.
- Clean-up: The combined extract can be cleaned up using the SPE protocol described above (Section 4.3), starting from the "Sample Loading" step. The extract may need to be diluted with water to ensure proper retention on the SPE cartridge.

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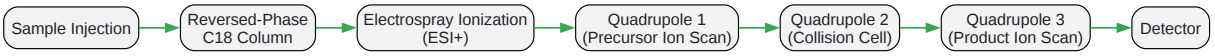
Instrumental Analysis: LC-MS/MS Protocol

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) provides the highest degree of sensitivity and selectivity for quantifying trace levels of contaminants in complex environmental samples.[9][15]



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Caption: LC-MS/MS instrument workflow for TPB detection.

5.1. Liquid Chromatography (LC) Conditions

The goal of the LC separation is to resolve TPB from other co-extracted matrix components to minimize ion suppression in the mass spectrometer.

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Parameter	Recommended Setting	Rationale
LC System	UHPLC or HPLC System	Provides robust and reproducible separations.
Column	C18, 2.1 x 100 mm, 1.8 µm	A C18 stationary phase provides good retention for the hydrophobic C14 tail of TPB. [16]
Mobile Phase A	0.1% Formic Acid in Water	Provides protons to ensure TPB remains ionized.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Organic solvent to elute TPB from the C18 column.
Flow Rate	0.3 mL/min	Typical for a 2.1 mm ID column.
Column Temp.	40 °C	Ensures reproducible retention times.
Injection Volume	5 µL	
Gradient	0-1 min (10% B), 1-8 min (10-95% B), 8-10 min (95% B), 10.1-12 min (10% B)	A gradient is necessary to elute TPB effectively while separating it from matrix components.

5.2. Tandem Mass Spectrometry (MS/MS) Conditions

Detection is performed in the positive ion electrospray ionization (ESI+) mode, as TPB is a permanent cation. Multiple Reaction Monitoring (MRM) is used for its superior selectivity and sensitivity.[17]

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Parameter	Recommended Setting	Rationale
Ionization Mode	Electrospray Ionization (ESI), Positive	TPB is a pre-formed cation, making it ideal for ESI+.
Scan Type	Multiple Reaction Monitoring (MRM)	Provides high selectivity and sensitivity by monitoring specific fragmentation pathways.
Capillary Voltage	3.5 kV	
Source Temp.	150 °C	
Desolvation Temp.	400 °C	
Gas Flow	Instrument Dependent	Optimize for best signal.

MRM Transitions for 1-Tetradecylpyridinium Cation

The precursor ion will be the molecular ion of the tetradecylpyridinium cation ($C_{19}H_{34}N^+$), which has a monoisotopic mass of 276.27. The product ions are generated by fragmentation in the collision cell.

Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)	Use
276.3	79.1	100	25	Quantifier
276.3	93.1	100	30	Qualifier

(Note: Collision energies should be optimized for the specific instrument being used.)

Method Validation and Quality Control

A robust analytical method must be validated to demonstrate its fitness for purpose. Quality control checks ensure the method remains reliable over time.

6.1. Key Validation Parameters

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- Linearity: A calibration curve should be prepared using at least five concentration levels, spanning the expected range of the samples. A linear regression with a correlation coefficient (r^2) of >0.99 is desirable.
- Accuracy: Determined by analyzing spiked matrix samples at low, medium, and high concentrations. Recoveries should typically be within 70-120%.
- Precision: Assessed by replicate analyses of spiked samples. The relative standard deviation (%RSD) should be <15%.[16]
- Limits of Detection (LOD) and Quantitation (LOQ): The LOD is the lowest concentration that can be reliably detected, while the LOQ is the lowest concentration that can be accurately quantified. These are typically determined based on the signal-to-noise ratio (S/N) of 3 and 10, respectively.

Summary of Typical Method Performance

Parameter	Water	Soil/Sediment
LOQ	1-10 ng/L	0.5-5 µg/kg
Linear Range	10-1000 ng/L	5-500 µg/kg
Accuracy (% Recovery)	85-110%	80-115%
Precision (%RSD)	<10%	<15%

6.2. Quality Control (QC) For each batch of samples, the following QCs should be included:

- Method Blank: An analyte-free matrix processed through the entire analytical procedure to check for contamination.
- Laboratory Control Spike (LCS): A clean matrix spiked with a known amount of TPB to assess method accuracy.
- Matrix Spike / Matrix Spike Duplicate (MS/MSD): Aliquots of a real sample spiked with a known amount of TPB to evaluate matrix-specific accuracy and precision.

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Conclusion

This application note provides a detailed and robust framework for the quantitative determination of **1-tetradecylpyridinium bromide** in challenging environmental matrices. The combination of optimized solid-phase extraction for sample preparation and the high sensitivity and selectivity of LC-MS/MS analysis allows for reliable quantification at environmentally relevant concentrations. Adherence to the described protocols, including rigorous quality control and method validation, will ensure the generation of high-quality, defensible data essential for environmental monitoring and risk assessment.

References

- Jordan, D. K., Kitchen, J. A., Hegh, D. Y., Brooker, S., & Tan, E. W. (2008). **1-Tetradecylpyridinium bromide** monohydrate. Acta Crystallographica Section E: Structure Reports Online, 64(12), o2457. [Link]
- PubChem. (n.d.). Tetradecylpyridinium bromide. National Center for Biotechnology Information. Retrieved from [Link]
- University of Southampton. (2008). **1-Tetradecylpyridinium bromide** monohydrate. ePrints Soton. Retrieved from [Link]
- Environmental Protection Agency. (n.d.). Application and Determination of Surface-Active Agents Part I: Cationic Surfactants. [Link]
- Pichon, V. (2000). Solid-phase extraction of quaternary ammonium herbicides. Journal of Chromatography A, 885(1-2), 195-215. [Link]
- DeLeo, P. C., & Sedlak, D. L. (2020). Quaternary Ammonium Compounds: A Chemical Class of Emerging Concern. Environmental Science & Technology, 54(15), 9115-9116. [Link]
- Abdallah, M. A., Harrad, S., & Covaci, A. (2008). A review of the current state of the art in the analysis of brominated flame retardants. Journal of Chromatography A, 1213(2), 299-313. [Link]
- Verma, S., & Sharma, A. (2022). Environmental Fate, Exposure and Toxicity of New Emerging Pollutant: Tetrabromobisphenol A. Toxicology International, 29(2), 173-184. [Link]

© 2026 BenchChem. All rights reserved.

- SI Analytics. (n.d.). Titration of cationic surfactants. [Link]
- Chemsrc. (n.d.). Pyridinium,1-tetradecyl-, bromide (1:1). Retrieved from [Link]
- SIELC Technologies. (n.d.). HPLC Method for Analysis of 1-Ethylpyridinium Bromide on Newcrom AH Column. [Link]
- Nittoseiko Analytical Scientific Co.,Ltd. (n.d.). Quantitative determination of cationic surfactant. [Link]
- Słowik-Borowiec, M., & Szpyrka, E. (2023). Analysis of Residues in Environmental Samples. International Journal of Environmental Research and Public Health, 20(7), 5321. [Link]
- Pichon, V. (2000). Solid-phase extraction of quaternary ammonium herbicides. PubMed. [Link]
- MDPI. (2023). Chemicals from Brominated Flame Retardants: Analytical Methods, Occurrence, Transport and Risks. [Link]
- Wang, S., Zhang, S., & Huang, H. (2019). A Review of Environmental Occurrence, Fate, and Toxicity of Novel Brominated Flame Retardants. Environmental Science & Technology, 54(1), 23-39. [Link]
- Gomez, M. J., et al. (2010). Determination of quaternary ammonium compounds in seawater samples by solid-phase extraction and liquid chromatography–mass spectrometry. Journal of Chromatography A, 1217(43), 6659-6666. [Link]
- Roy, S., & Kumar, A. (2019). Development of validated stability indicating RP-HPLC method for the estimation of glecaprevir and pibrentasvir in bulk. Journal of Applied Pharmaceutical Science, 9(6), 67-74. [Link]
- Thurman, E. M. (2015). Environmental Chemistry and LC/MS/MS. ResearchGate. [Link]
- Zgrajka, W., Terna, M., & Stolarczyk, A. (2013). HPLC method for identification and quantification of three active substances in a dermatological preparation – Viosept ointment. Acta Poloniae Pharmaceutica, 70(1), 31-37. [Link]

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- Agilent Technologies. (2017). Improved LC/MS/MS Pesticide Multiresidue Analysis Using Triggered MRM and Online Dilution. [Link]
- Hanna Instruments. (n.d.). Testing for Surfactants and Quats with Titration. [Link]
- Agilent Technologies. (n.d.). Analysis of Bromine Pesticide Residue in Australian Grain Export Cargoes Using ICP-MS. [Link]
- U.S. Environmental Protection Agency. (2022). Pesticide Analysis by Liquid Chromatography Triple Quadrupole Mass Spectrometry (LC-MS-MS). [Link]
- Popa, G., & Mitu, F. (2010). Preliminary testing for anionic, cationic and non-ionic surfactants determination. Ovidius University Annals of Chemistry, 21(1), 75-78. [Link]
- Mahony, M., et al. (2024). Quaternary Ammonium Compounds in Wastewater Influents, Effluents, and Biosolids: Analysis from Twelve Wastewater Treatment Plants from 2020 to 2023. Environmental Science & Technology. [Link]
- Wang, S., Zhang, S., & Huang, H. (2019). A Review of Environmental Occurrence, Fate, and Toxicity of Novel Brominated Flame Retardants. PubMed. [Link]
- ResearchGate. (2018). Tetrabutylammonium Bromide (TBABr)-Based Deep Eutectic Solvents (DESs) and Their Physical Properties. [Link]
- Thomas, K. V., & Brooks, S. (2010). The environmental fate and effects of antifouling paint biocides. Biofouling, 26(1), 73-88. [Link]

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Sources

- 1. ptfarm.pl [ptfarm.pl]
- 2. 1-Tetradecylpyridinium bromide monohydrate - PMC [pmc.ncbi.nlm.nih.gov]

- 3. 1-Tetradecylpyridinium bromide monohydrate - ePrints Soton [eprints.soton.ac.uk]
- 4. pubs.acs.org [pubs.acs.org]
- 5. researchgate.net [researchgate.net]
- 6. A Review of Environmental Occurrence, Fate, and Toxicity of Novel Brominated Flame Retardants - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Analysis of Residues in Environmental Samples - PMC [pmc.ncbi.nlm.nih.gov]
- 8. pubs.acs.org [pubs.acs.org]
- 9. researchgate.net [researchgate.net]
- 10. Pyridinium,1-tetradecyl-, bromide (1:1) | CAS#:1155-74-4 | Chemsrc [chemsrc.com]
- 11. Tetradecylpyridinium bromide | C19H34N.Br | CID 62379 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. 1-tetradecylpyridinium bromide | 1155-74-4 [chemicalbook.com]
- 13. researchgate.net [researchgate.net]
- 14. Solid-phase extraction of quaternary ammonium herbicides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. cdpr.ca.gov [cdpr.ca.gov]
- 16. japsonline.com [japsonline.com]
- 17. agilent.com [agilent.com]

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